

Personal protective equipment for handling 5-Met-enkephalin, 4-d-phe

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Compound of Interest

Compound Name: 5-Met-enkephalin, 4-d-phe

Cat. No.: B15189511

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Essential Safety and Handling Guide for 5-Met-enkephalin, 4-d-phe

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **5-Met-enkephalin, 4-d-phe**. The following procedures are designed to ensure the safe handling, storage, and disposal of this peptide.

Immediate Safety Precautions

While a specific Safety Data Sheet (SDS) for **5-Met-enkephalin, 4-d-phe** is not readily available, the SDS for the closely related compound Met-Enkephalin indicates that it is a white solid. General prudent laboratory practices should be observed.^[1] It is essential to avoid contact with skin, eyes, and clothing, as well as ingestion and inhalation.^{[1][2]} In the event of exposure, follow these first aid measures:

- **Eye Contact:** Immediately rinse with plenty of water, including under the eyelids, for at least 15 minutes. Seek medical attention.^{[1][3]}
- **Skin Contact:** Wash off immediately with plenty of water. If symptoms occur, get medical attention.^[3]
- **Inhalation:** Move to fresh air. If breathing is difficult, provide oxygen and seek medical attention.^[3]

- Ingestion: Clean the mouth with water and drink plenty of water afterward. Seek medical attention if symptoms develop.[1]

Personal Protective Equipment (PPE)

The following table summarizes the recommended personal protective equipment for handling **5-Met-enkephalin, 4-d-phe**, which is typically supplied as a solid powder.[1][3]

PPE Category	Recommended Equipment	Justification
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.[4][5] A face shield may be necessary when there is a risk of splashing.[6][7]	To protect the eyes from splashes and airborne particles.[4][5] Standard eyeglasses do not offer sufficient protection.[4]
Hand Protection	Chemical-resistant gloves (e.g., nitrile).[4] Gloves should be inspected before use and changed if they are torn or contaminated.[4]	To prevent skin contact with the chemical.[5] The correct type of glove should be chosen for the specific task.[4]
Body Protection	A lab coat that covers the arms and closes in the front.[4] Closed-toe shoes should always be worn in the laboratory.[4][8]	To protect skin and clothing from spills and contamination. [4][8]
Respiratory Protection	Generally not required for handling small quantities in a well-ventilated area. If there is a risk of generating dust, work in a chemical fume hood.[4][5]	To prevent inhalation of the powder.[5] Fume hoods provide protection from harmful vapors and airborne particles. [4]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Planning:

- Before beginning any experiment, identify and assess the potential hazards.[8]

- Ensure you are familiar with the location and operation of all safety equipment, including eyewash stations, safety showers, and fire extinguishers.[\[8\]](#)[\[9\]](#)
- Read all procedures and relevant safety information before starting.[\[9\]](#)
- It is recommended to avoid working alone in the laboratory.[\[8\]](#)

2. Handling the Lyophilized Peptide:

- Peptides are often supplied in a lyophilized (freeze-dried) powder form.[\[10\]](#)
- Before opening, allow the vial to warm to room temperature in a desiccator to prevent condensation of moisture, which can reduce the peptide's stability.[\[10\]](#)[\[11\]](#)
- Handle the powder in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation risk.[\[4\]](#)
- Weigh out the desired amount of peptide quickly and reseal the vial tightly.[\[10\]](#)

3. Reconstituting the Peptide:

- Follow the manufacturer's instructions for dissolving the peptide. If no specific instructions are provided, a common method is to dissolve the peptide in sterile, distilled water.
- If the peptide is difficult to dissolve, sonication may be helpful.[\[11\]](#)
- For peptides that are prone to degradation in solution, it is advisable to prepare fresh solutions for each experiment or to prepare aliquots of a stock solution to avoid repeated freeze-thaw cycles.[\[10\]](#)[\[11\]](#)

4. Storage:

- Store lyophilized peptides at -20°C or colder for long-term stability.[\[10\]](#)
- Keep peptide solutions frozen and avoid multiple freeze-thaw cycles.[\[11\]](#) Aliquoting the stock solution into single-use vials is recommended.[\[10\]](#)
- Protect from moisture and light.[\[11\]](#)

Disposal Plan

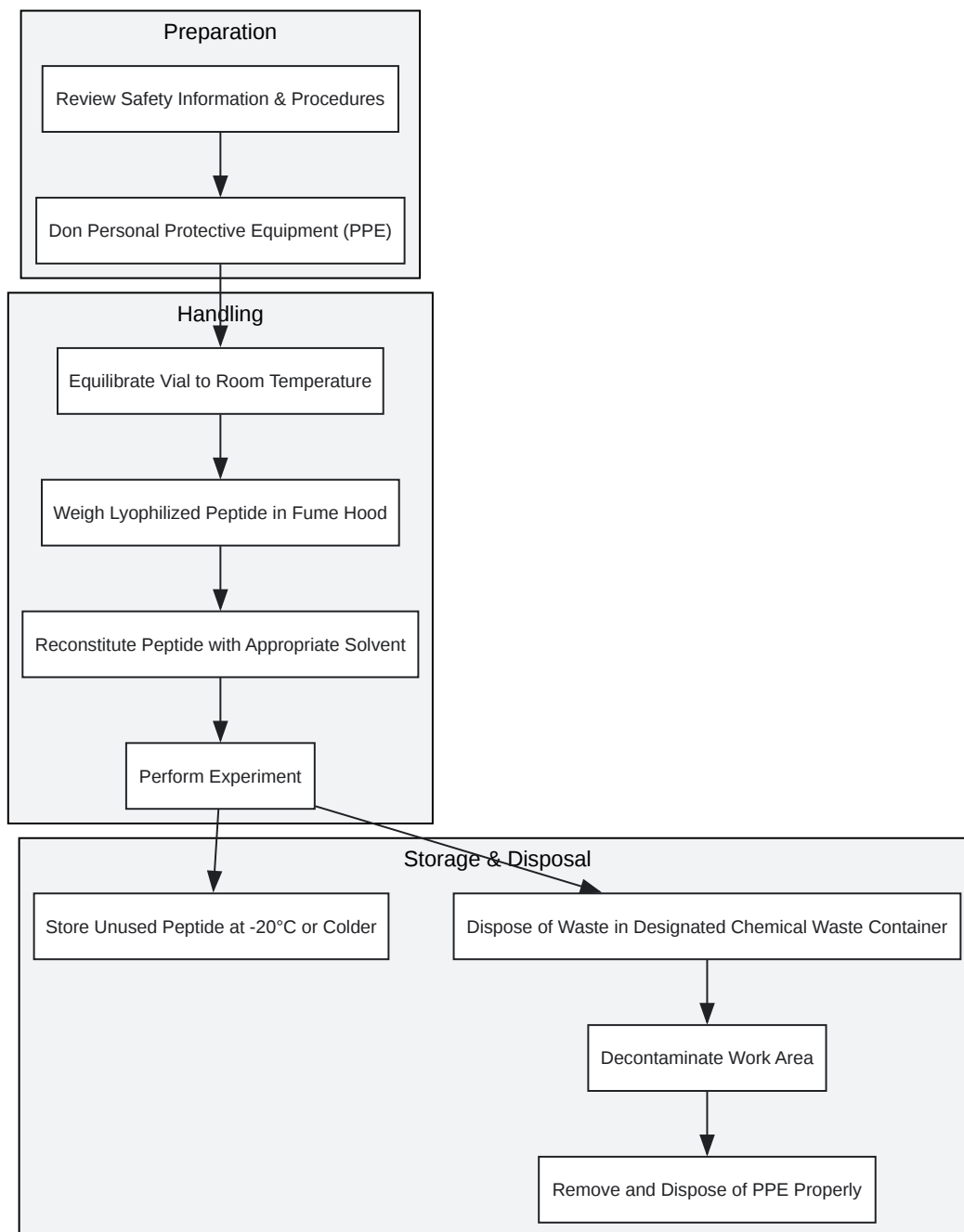
Proper disposal of unused or expired peptides is crucial for environmental and health safety.
[\[12\]](#)

- Never dispose of peptides down the drain or in the regular trash.[\[12\]](#)
- All peptide waste, including empty vials and contaminated consumables (e.g., pipette tips, gloves), should be treated as chemical waste.
- Follow your institution's guidelines for chemical waste disposal.[\[12\]](#) This typically involves collecting the waste in a designated, properly labeled, and sealed container.
- Contact your institution's environmental health and safety (EHS) office or a licensed hazardous waste disposal service for specific disposal procedures.[\[12\]](#)

Experimental Workflow

The following diagram illustrates the general workflow for handling **5-Met-enkephalin, 4-d-phe** in a research setting.

Workflow for Handling 5-Met-enkephalin, 4-d-phe

[Click to download full resolution via product page](#)Caption: Logical workflow for safe handling of **5-Met-enkephalin, 4-d-phe**.

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